

[Leu15]-Gastrin I storage conditions stability

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: [Leu15]-Gastrin I (human)

Cat. No.: S1902245

Get Quote

[Leu15]-Gastrin I Fact Sheet

The table below summarizes the key characteristics and storage information for [Leu15]-Gastrin I.

Property	Specification
CAS Number	39024-57-2 [1] [2]
Amino Acid Sequence	Pyr-Gly-Pro-Trp-Leu-Glu-Glu-Glu-Glu-Glu-Ala-Tyr-Gly-Trp-Leu-Asp-Phe-NH ₂ [3] [2] [4]
Molecular Formula	C ₉₈ H ₁₂₆ N ₂₀ O ₃₁ [1] [2]
Molecular Weight	2080.16 g/mol (theoretical); 2080.19 g/mol (theoretical) [1] [2]
Physical Form	Solid, white to off-white powder [1]
Key Property	More stable than the native Gastrin I sequence, with equivalent activity [3] [2].
Storage (Powder)	Sealed storage, away from moisture and light [1].
Short-term (1 month)	-20°C [1]
Long-term (6 months - 2 years)	-80°C [1]

Handling and Storage Guide

Proper handling is crucial for maintaining the peptide's stability and bioactivity.

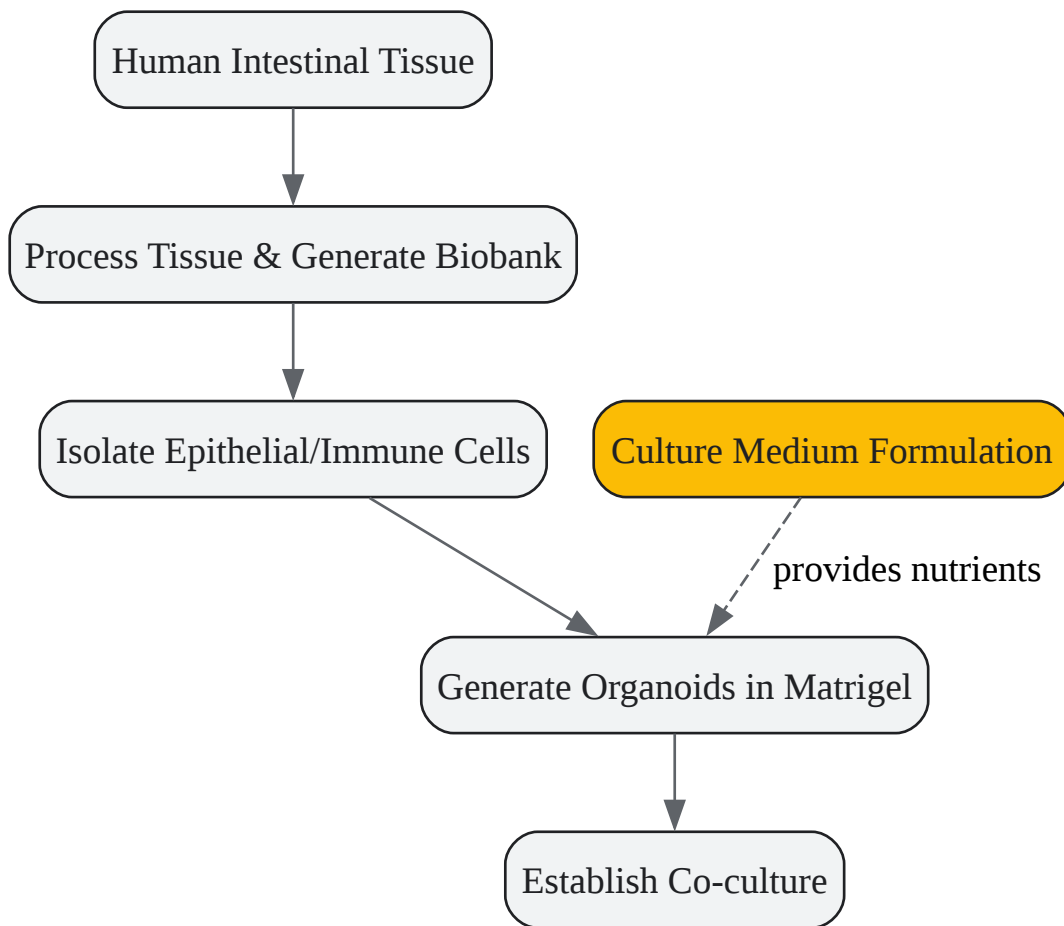
- **Reconstitution Solvents:** The peptide can be dissolved in two ways [1]:
 - **DMSO:** At a concentration of **100 mg/mL (48.07 mM)**. Note that hygroscopic DMSO can impact solubility, so use a newly opened container.
 - **Water:** At a concentration of **10.53 mg/mL (5.06 mM)**, with the pH adjusted to **11 using NaOH**.
- **Stock Solution Storage [1]:**
 - Once prepared, aliquot the stock solution to avoid repeated freeze-thaw cycles.
 - Store at **-80°C for 6 months** or **-20°C for 1 month** (sealed, away from moisture and light).
- **Filter Sterilization:** Before use in cell cultures, filter the aqueous working solution through a **0.22 µm filter [1]**.

Experimental Protocol: Use in Human Intestinal Organoid Culture

This protocol is adapted from a peer-reviewed method for generating and maintaining human intestinal organoids, where [Leu15]-Gastrin I is a standard component of the culture medium [5].

Workflow Overview

The diagram below illustrates the key stages of establishing a human intestinal organoid culture.



[Click to download full resolution via product page](#)

Materials and Reagents

- **Biological Material:** Human intestinal tissue (e.g., from Novobiosis, I3PT biobank, DTI Foundation) [5].
- **Basement Membrane Matrix:** Matrigel GFR, phenol red-free [5].
- **Basal Medium:** Advanced DMEM/F12 [5].
- **Supplements [5]:**
 - GlutaMAX
 - Primocin
 - B-27 Supplement
 - N-Acetyl-cysteine
 - Nicotinamide
 - Recombinant Human EGF, Noggin, IGF-1, FGF-2
 - R-Spondin 1-conditioned medium
 - **Human [Leu15]-Gastrin I** (e.g., Sigma-Aldrich, catalog number G9145)

- Small molecules: A83-01, SB202190, Y-27632

Detailed Procedure

- **Tissue Processing and Cryopreservation [5]:**
 - Process whole human intestine and generate a biobank by cryopreserving tissue biopsies. This allows for time-independent analysis and cell isolation.
- **Cell Isolation [5]:**
 - Isolate epithelial and immune cells (e.g., from lamina propria) from fresh or cryopreserved tissue using enzymatic digestion kits (e.g., Miltenyi Multi Tissue Dissociation kit) or specific collagenase and Liberase treatments.
- **Organoid Generation in Matrigel [5]:**
 - Embed isolated intestinal epithelial cells in Matrigel droplets.
 - Culture the Matrigel-embedded cells with the complete organoid growth medium.
- **Complete Organoid Growth Medium Formulation [5]:**
 - The medium should be based on Advanced DMEM/F12 and include the supplements listed above, including **Human [Leu15]-Gastrin I**.
- **Establishing Co-culture (Optional) [5]:**
 - For advanced studies, establish an autologous co-culture by combining the generated organoids with isolated lamina propria-derived immune cells.

Troubleshooting FAQs

- **Q1: Why is my [Leu15]-Gastrin I powder not fully dissolving?**
 - **A:** This peptide has high molecular weight and may require sonication after adding the solvent. If using water, ensure the pH is correctly adjusted to 11 with NaOH. Using newly opened, dry DMSO is also critical for solubility [1].
- **Q2: What is the evidence for the improved stability of [Leu15]-Gastrin I?**

- **A:** The substitution of methionine with leucine at position 15 avoids the activity loss associated with methionine sulfoxide formation, which occurs in the native gastrin sequence. This makes the analog more stable while retaining full activity [3] [2].
- **Q3: Can this analog be used in receptor binding studies?**
 - **A:** Yes. [Leu15]-Gastrin I is a peptide hormone derivative that targets the cholecystokinin-B receptor (CCK-BR) and has been used to detect high concentrations of CCK-B gastrin receptors in human gastric mucosal glands [1].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. [Leu15]-Gastrin I (human) | Peptide Hormone [medchemexpress.com]
2. [Leu15]-Gastrin I, human; CAS 39024-57-2 [peptide.com]
3. Bachem (Leu15)-Gastrin I (human), Quantity: Each of 1 [fishersci.com]
4. (Leu¹⁵)-Gastrin I (human) [shop.bachem.com]
5. Protocol for Immune Cell Isolation, Organoid Generation, ... [bio-protocol.org]

To cite this document: Smolecule. [[Leu15]-Gastrin I storage conditions stability]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1902245#leu15-gastrin-i-storage-conditions-stability>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com